

An In-depth Technical Guide to the Molecular Structure of Piperidine Hydrobromide

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Compound of Interest

Compound Name: *piperidine hydrobromide*

CAS No.: 14066-85-4

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This technical guide provides a comprehensive examination of the molecular structure of **piperidine hydrobromide** (also known as piperidinium bromide). The document details its structural characteristics, the ionic nature of the compound, and the experimental protocols utilized for its structural elucidation. Quantitative data is presented in tabular format for clarity and comparative analysis.

Introduction to Piperidine Hydrobromide

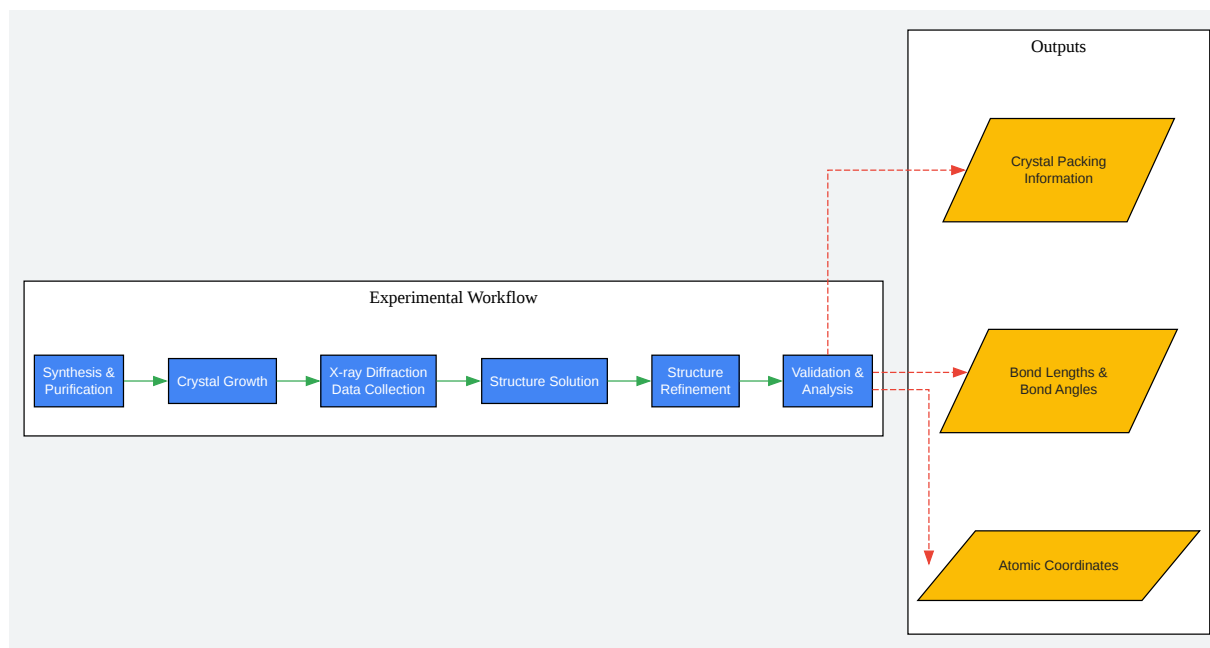
Piperidine hydrobromide is the salt formed from the reaction of piperidine, a heterocyclic amine, with hydrobromic acid. Its chemical formula is $C_5H_{12}BrN$, and it has a molecular weight of approximately 166.06 g/mol. [1][2] In this compound, the piperidine molecule is protonated to form the piperidinium cation, which then forms an ionic bond with the bromide anion. This structure is fundamental to its physical and chemical properties, including its crystalline nature and solubility. The melting point of **piperidine hydrobromide** is reported to be in the range of 200-240 °C. [2]

Molecular Structure and Bonding

The structure of **piperidine hydrobromide** is best understood by examining its constituent ions: the piperidinium cation and the bromide anion.

- **Piperidinium Cation:** The piperidine ring adopts a stable chair conformation, similar to cyclohexane. The nitrogen atom in the ring is protonated, bearing a positive charge. This protonation significantly influences the electronic and conformational properties of the ring compared to its neutral piperidine counterpart.
- **Bromide Anion:** The bromide ion (Br^-) is a spherical, negatively charged ion that electrostatically interacts with the positively charged piperidinium cation.
- **Ionic Bonding:** In the solid state, these ions are arranged in a crystal lattice, held together by strong electrostatic forces. These ionic interactions are the primary forces governing the compound's overall structure and properties.

A logical diagram representing the ionic interaction and connectivity within **piperidine hydrobromide** is shown below.



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References

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- 2. chembk.com [chembk.com]
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